

Principles of Infrared Spectroscopy of Acid Anhydrides

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Compound of Interest

Compound Name: *Angelic Anhydride*

CAS No.: 94487-74-8

Cat. No.: B592597

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Infrared spectroscopy is a powerful analytical technique that identifies functional groups within a molecule by measuring the absorption of infrared radiation at various wavelengths. For acid anhydrides, the most prominent features in an IR spectrum are the dual carbonyl (C=O) stretching bands. This splitting arises from the symmetric and asymmetric stretching vibrations of the two carbonyl groups, which are coupled through the central oxygen atom.

Angelic anhydride, being an unsaturated non-cyclic anhydride, is expected to exhibit C=O stretching frequencies that are lower than those of its saturated counterparts due to the influence of conjugation with the C=C double bond.

Predicted Infrared Absorption Data for Angelic Anhydride

The following table summarizes the predicted IR absorption bands for **angelic anhydride**. These values are based on the typical frequency ranges for unsaturated, non-cyclic anhydrides.



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Experimental Protocol for Acquiring the IR Spectrum of Angelic Anhydride

The following provides a general methodology for obtaining an IR spectrum of **angelic anhydride**. The specific parameters may be adjusted based on the available instrumentation and the physical state of the sample.

3.1. Instrumentation

A Fourier Transform Infrared (FTIR) spectrometer is the standard instrument for acquiring high-resolution IR spectra.

3.2. Sample Preparation

The choice of sample preparation technique depends on whether the **angelic anhydride** is in a liquid or solid state at room temperature.

- For Liquid Samples (Neat):
 - Place a small drop of the liquid **angelic anhydride** between two polished salt plates (e.g., NaCl or KBr).
 - Gently press the plates together to form a thin film.
 - Mount the plates in the spectrometer's sample holder.

- For Solid Samples (KBr Pellet):
 - Thoroughly grind a small amount of solid **angelic anhydride** (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle.
 - Transfer the mixture to a pellet press and apply pressure to form a transparent or translucent pellet.
 - Place the KBr pellet in the sample holder of the spectrometer.
- Solution Spectroscopy:
 - Dissolve the **angelic anhydride** in a suitable solvent that has minimal IR absorption in the regions of interest (e.g., carbon tetrachloride (CCl₄) or chloroform (CHCl₃)).
 - Transfer the solution to a liquid sample cell with a known path length.
 - Acquire the spectrum of the solution and subtract the spectrum of the pure solvent.

3.3. Data Acquisition

- Background Scan: Record a background spectrum of the empty sample compartment (or the pure solvent/KBr pellet) to account for atmospheric and instrumental interferences.
- Sample Scan: Place the prepared sample in the spectrometer and acquire the IR spectrum. Typically, multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio.
- Data Processing: The instrument's software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Visualizations

Diagram of the General Workflow for IR Spectroscopy



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Caption: A generalized workflow for obtaining and analyzing an infrared spectrum of a chemical sample.

Logical Relationship of Anhydride Structure to IR Spectrum



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Caption: The relationship between the key functional groups in **angelic anhydride** and their characteristic infrared spectral features.

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